

Application Notes and Protocols: LY-2584702 Tosylate Salt

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Compound of Interest

Compound Name: LY-2584702 tosylate salt

Cat. No.: B10762396

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Introduction

LY-2584702 tosylate salt is a potent and selective, ATP-competitive inhibitor of the p70 ribosomal S6 kinase (p70S6K), with an IC₅₀ of 4 nM.[1][2][3] It acts downstream of the PI3K/Akt/mTOR signaling pathway and plays a crucial role in regulating cell growth, proliferation, motility, and survival.[4][5] By inhibiting p70S6K, LY-2584702 prevents the phosphorylation of the S6 ribosomal protein, leading to a decrease in protein synthesis and cellular proliferation in tumor cells.[4] These application notes provide detailed information on the solubility of **LY-2584702 tosylate salt** and protocols for its preparation and use in research settings.

Physicochemical Properties

- Molecular Formula: C₂₈H₂₇F₄N₇O₃S[6]
- Molecular Weight: 617.62 g/mol [6]
- Appearance: Crystalline solid[7]

- CAS Number: 1082949-68-5[6]

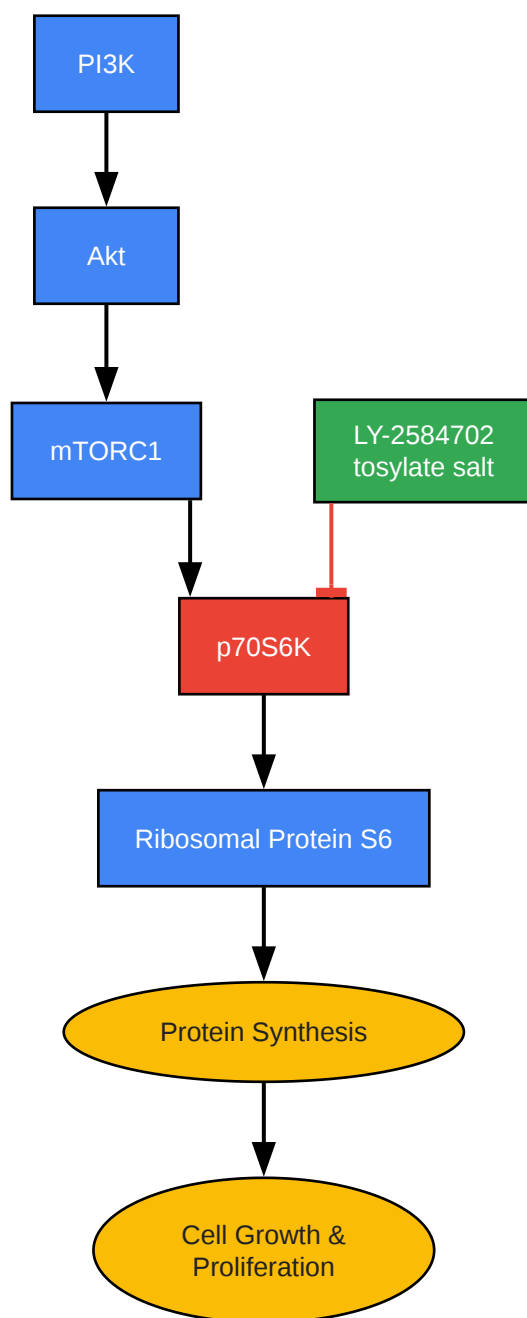
Data Presentation: Solubility

The solubility of **LY-2584702 tosylate salt** in various solvents is summarized in the table below. It is important to note that using fresh, anhydrous solvents is recommended, as moisture can reduce the solubility, particularly in DMSO.[1][8] For some solvents, warming and ultrasonication may be required to achieve complete dissolution.[2][6]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	10.25 - 100	16.60 - 161.91	Requires ultrasonic and warming.[2][6][8]
DMF	10	16.19	
Ethanol	0.5	0.81	
DMSO:PBS (pH 7.2) (1:2)	0.3	0.49	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline	≥ 1	≥ 1.62	Clear solution.[6]
10% DMSO + 90% (20% SBE-β-CD in saline)	1	1.62	Suspended solution, requires sonication.[6]
10% DMSO + 90% corn oil	≥ 1	≥ 1.62	Clear solution.[6]

Signaling Pathway

LY-2584702 tosylate salt targets p70S6K, a key component of the PI3K/Akt/mTOR signaling pathway. This pathway is frequently dysregulated in various cancers and plays a central role in cell growth and proliferation.



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Caption: The PI3K/Akt/mTOR signaling pathway and the inhibitory action of **LY-2584702 tosylate salt** on p70S6K.

Experimental Protocols

Preparation of Stock Solutions

For In Vitro Use:

- To prepare a 10 mM stock solution, dissolve 6.18 mg of **LY-2584702 tosylate salt** in 1 mL of fresh DMSO.
- Aid dissolution by warming the vial at 37°C for 10 minutes and/or using an ultrasonic bath.[5]
- Ensure the solution is clear and free of particulates before use.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C for up to 6 months or at -80°C for up to one year.[2][6]

For In Vivo Use:

The following protocols are for the preparation of a 1 mg/mL dosing solution. The final concentration can be adjusted based on experimental requirements.

Vehicle 1: PEG300, Tween-80, and Saline

- Prepare a stock solution of **LY-2584702 tosylate salt** in DMSO (e.g., 10 mg/mL).
- In a sterile tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix until the solution is clear.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to reach a final volume of 1 mL and mix thoroughly.[6]
- This formulation results in a clear solution.

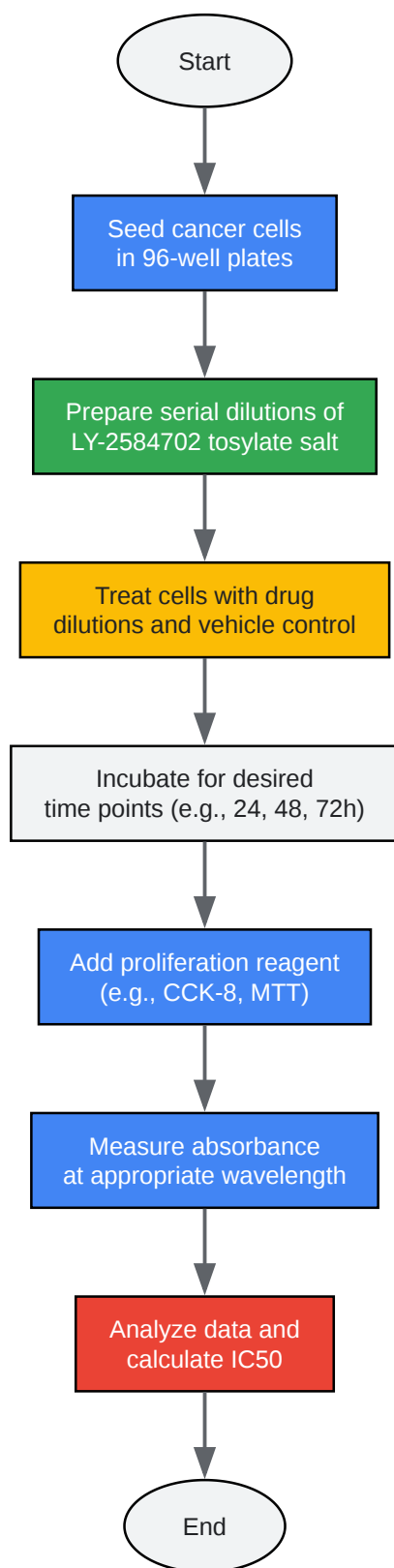
Vehicle 2: Corn Oil

- Prepare a stock solution of **LY-2584702 tosylate salt** in DMSO (e.g., 10 mg/mL).
- In a sterile tube, add 100 µL of the DMSO stock solution.
- Add 900 µL of corn oil and mix thoroughly.[2]

- This formulation results in a clear solution.

Experimental Workflow: In Vitro Cell Proliferation Assay

The following diagram outlines a general workflow for assessing the effect of **LY-2584702 tosylate salt** on cancer cell proliferation.



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Caption: A general workflow for an in vitro cell proliferation assay using **LY-2584702 tosylate salt**.

Stability and Storage

LY-2584702 tosylate salt powder is stable for at least three years when stored at -20°C.[8] Stock solutions in DMSO can be stored at -80°C for one year or at -20°C for six months.[2][6] It is recommended to aliquot stock solutions to avoid multiple freeze-thaw cycles.

Safety Precautions

LY-2584702 tosylate salt is for research use only.[6] Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle in a well-ventilated area. For further safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. CAS No. 1082948-81-9 | MedChemExpress \(MCE\) Life Science Reagents \[medchemexpress.eu\]](https://www.medchemexpress.com)
- [4. Facebook \[cancer.gov\]](https://www.facebook.com/cancer.gov)
- [5. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](https://www.file.medchemexpress.com)
- [7. LY2584702 \(tosylate\) | CAS 1082949-68-5 | Cayman Chemical | Biomol.com \[biomol.com\]](https://www.caymanchemical.com)
- [8. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)

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